

# An In-depth Technical Guide to the Safe Handling of Diethyl Disulfide

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## Compound of Interest

Compound Name: Diethyl disulfide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **diethyl disulfide** (CAS No. 110-81-6), a flammable and hazardous chemical. The information is compiled and presented to meet the needs of laboratory and drug development professionals, emphasizing safe practices and emergency preparedness.

## Section 1: Chemical Identification and Properties

**Diethyl disulfide** is a clear liquid with a distinct stench. It is crucial to understand its physical and chemical properties to handle it safely.

Identifier	Value	Source
CAS Number	110-81-6	ECHEMI[1], Sigma-Aldrich[2]
EC Number	203-805-7	ECHEMI[1], ChemicalBook[3]
Molecular Formula	C4H10S2	ChemicalBook[3]
Molecular Weight	122.25 g/mol	ChemicalBook[3]

Property	Value	Source
Appearance	Clear Liquid	Thermo Fisher Scientific[4]
Odor	Stench	Thermo Fisher Scientific[4], M&U International[5]
Boiling Point	152 - 154 °C (305.6 - 309.2 °F)	Thermo Fisher Scientific[4]
Melting Point	-101.5 °C	PubChem[6]
Flash Point	40 °C (104 °F)	Thermo Fisher Scientific[4], CPAchem Ltd.[7]
Density	0.9926 g/cm <sup>3</sup> at 20 °C	CPAchem Ltd.[7]
Vapor Pressure	5.7 hPa at 25 °C	CPAchem Ltd.[7]
Water Solubility	Fully miscible	CPAchem Ltd.[7]

## Section 2: Hazard Identification and GHS Classification

**Diethyl disulfide** is classified as a hazardous substance under the Globally Harmonized System (GHS). Understanding these classifications is fundamental to recognizing the potential risks.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	H335: May cause respiratory irritation
Acute Oral Toxicity	Category 5	H303: May be harmful if swallowed

Sources: ECHEMI[1], Sigma-Aldrich[2], ChemicalBook[3], Thermo Fisher Scientific[4]

GHS Pictograms and Signal Word:

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## Section 3: Toxicology and Exposure Limits

Exposure to **diethyl disulfide** can have adverse health effects. The following table summarizes available toxicity data.

Toxicity Endpoint	Value	Species	Route	Source
LD50	1575 mg/kg	Rat	Intragastric	Kucherskoy[8]
LD50	2030 mg/kg	Rat	Oral	The Good Scents Company[9]
LC50	18700 mg/m <sup>3</sup>	Not Specified	Inhalation	Kucherskoy[8]

Currently, no official occupational exposure limits have been established by major regulatory bodies for **diethyl disulfide**.<sup>[10]</sup> It is imperative to handle this chemical with care to minimize any potential exposure.

## Section 4: Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to ensure a safe laboratory environment.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.<sup>[1][2]</sup>
- Avoid contact with skin and eyes.<sup>[1][5]</sup>
- Wear suitable protective clothing.<sup>[1]</sup>
- Avoid the formation of dust and aerosols.<sup>[1]</sup>
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.<sup>[1][5]</sup>
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.<sup>[2][3]</sup>
- Ground and bond container and receiving equipment.<sup>[2][3]</sup>

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][2][5]</sup>
- Keep away from heat and sources of ignition.<sup>[2][3]</sup>
- Store apart from incompatible materials and foodstuff containers.<sup>[1]</sup>

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## Section 5: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **diethyl disulfide** to prevent exposure.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.	ECHEMI[1], Sigma-Aldrich[2], M&U International[5]
Skin Protection	Chemical-impermeable gloves (inspected prior to use), flame-retardant and impervious clothing, and antistatic footwear.	ECHEMI[1], Sigma-Aldrich[2], Chevron Phillips Chemical[11], M&U International[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., type ABEK) or a supplied-air respirator.	ECHEMI[1], ChemicalBook[3], Chevron Phillips Chemical[11], M&U International[5]

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## Section 6: Emergency Procedures

In the event of an emergency, prompt and correct action is vital.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]

- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1][2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[2][3][10] Containers may explode in a fire.[10] Hazardous decomposition products include carbon oxides and sulfur oxides.[5]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[1][5]

#### Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas.[1] Avoid breathing vapors, mist, or gas.[1][5] Ensure adequate ventilation.[1] Remove all sources of ignition.[1][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[1][2]
- Containment and Cleaning Up: Contain spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[5][11] Use spark-proof tools and explosion-proof equipment.[1]

## Section 7: Disposal Considerations

Waste material must be treated as hazardous waste. Dispose of contents and container in accordance with local, regional, national, and international regulations.[1][4] Do not dispose of into sewer systems.[4] Empty containers may retain product residue and can be dangerous.[4]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **diethyl disulfide**.

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